

PEDOT vs. carbon nanotubes for transparent conductive films

Author: BenchChem Technical Support Team. **Date:** December 2025

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A Comparative Guide to PEDOT and Carbon Nanotubes for Transparent Conductive Films

In the realm of transparent conductive films (TCFs), essential components in modern optoelectronics like flexible displays, touch screens, and solar cells, poly(3,4-ethylenedioxythiophene):poly(styrenesulfonate) (PEDOT:PSS) and carbon nanotubes (CNTs) have emerged as leading alternatives to the brittle and costly indium tin oxide (ITO). This guide provides an objective comparison of their performance, supported by experimental data, to aid researchers and scientists in selecting the appropriate material for their applications.

Performance Comparison

The efficacy of a transparent conductive film is primarily judged by its sheet resistance and optical transmittance. The following table summarizes the key performance metrics for PEDOT:PSS and CNT-based films, including composite films where both materials are used.

Performance Metric	PEDOT:PSS Films	Carbon Nanotube (CNT) Films	PEDOT:PSS/CNT Composite Films
Sheet Resistance (Ω/sq)	12 - 1.3×10^5 [1][2]	55 - 1000[3]	100.34[4][5][6]
Optical Transmittance (%)	~80 - 90% at 550 nm[1][2]	~83 - 97% at 550 nm[3]	90.1%[4][5][6]
Conductivity (S/cm)	0.7 - >2000[1]	Varies significantly with doping	74 (flexible electrode) [7]
Flexibility	Good, can be coated on flexible substrates like PET[1][8]	Excellent, suitable for flexible and stretchable electronics[3]	High stability upon bending[7][9]
Stability	Can be sensitive to humidity; stability can be enhanced with treatments[10]	Doped films can be sensitive to air, temperature, and humidity, though some doping methods improve stability[3]	CNTs can enhance the stability of PEDOT:PSS films[4][5][6]

Experimental Protocols

The fabrication and characterization of these films involve multi-step processes that are crucial for achieving desired performance.

PEDOT:PSS Film Fabrication and Characterization

PEDOT:PSS films are typically fabricated from aqueous dispersions using various solution-based coating techniques.

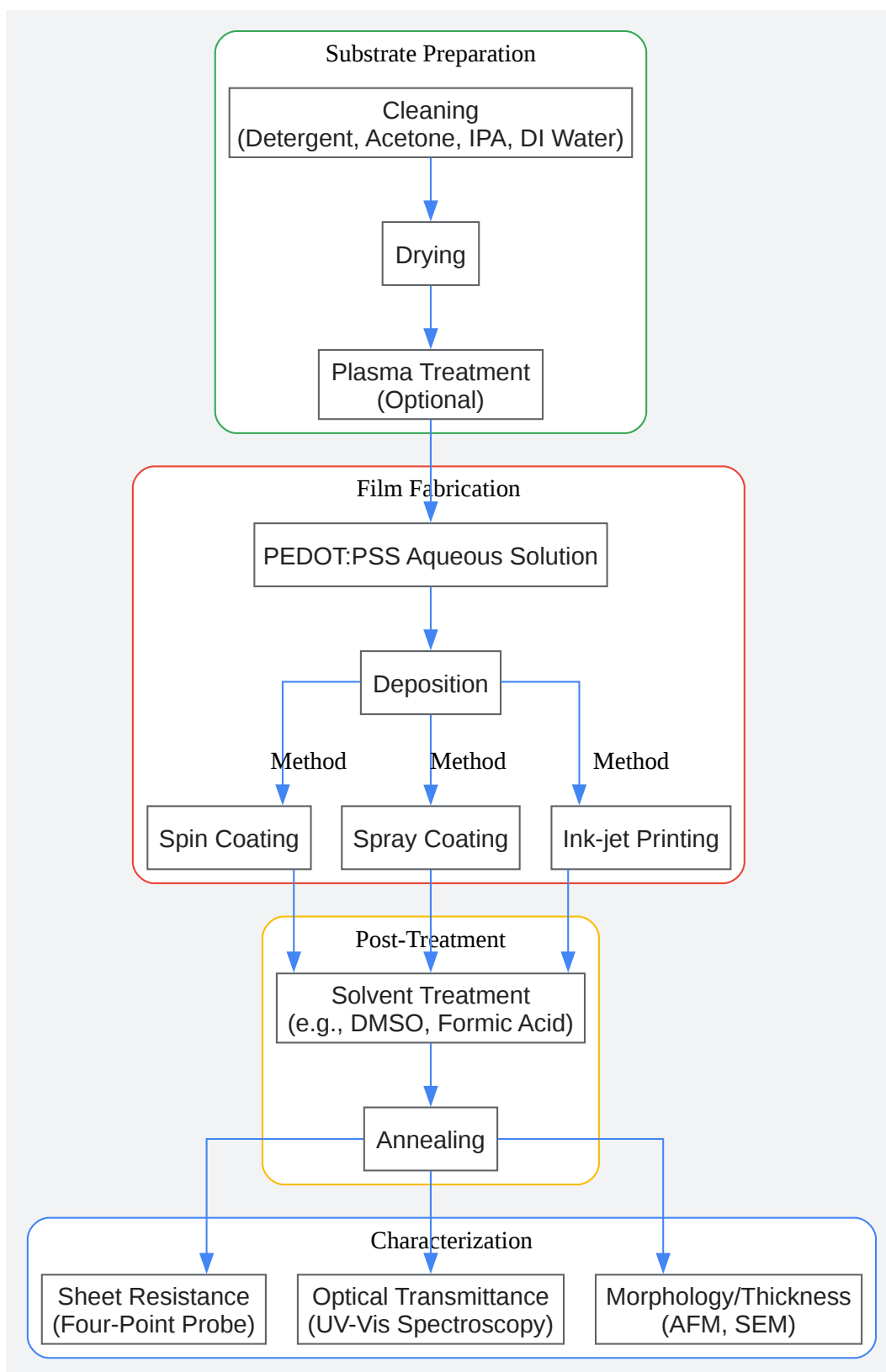
Fabrication:

- **Substrate Preparation:** Substrates, such as glass or polyethylene terephthalate (PET), are sequentially cleaned with detergent, acetone, isopropyl alcohol, and deionized water. An air plasma treatment can be used to improve the wettability of the substrate surface.

- **Film Deposition:** A PEDOT:PSS aqueous solution is deposited onto the prepared substrate. Common methods include:
 - **Spin-coating:** The solution is dropped onto the substrate, which is then spun at high speeds (e.g., 3000 rpm for 60 seconds) to create a uniform film.
 - **Spray-coating:** An automated spray system can be used to deposit the film, allowing for coverage of large areas.[\[10\]](#)
 - **Ink-jet printing:** This method allows for precise patterning of the conductive film.[\[11\]](#)
- **Post-treatment:** To enhance conductivity, deposited films often undergo post-treatment. This can involve:
 - **Solvent Treatment:** Immersing the film in or treating it with polar solvents like dimethyl sulfoxide (DMSO) or formic acid can increase conductivity by modifying the film's morphology.[\[10\]](#)
 - **Annealing:** The film is typically annealed at a specific temperature (e.g., 120°C for 15 minutes) to dry the film and improve its properties.

Characterization:

- **Sheet Resistance:** Measured using a four-point probe method.
- **Optical Transmittance:** Determined using a UV-Vis spectrophotometer, typically at a wavelength of 550 nm.[\[12\]](#)
- **Film Morphology and Thickness:** Characterized by Atomic Force Microscopy (AFM) and Scanning Electron Microscopy (SEM).[\[12\]](#)



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PEDOT:PSS Film Fabrication and Characterization Workflow.

Carbon Nanotube (CNT) Film Fabrication and Characterization

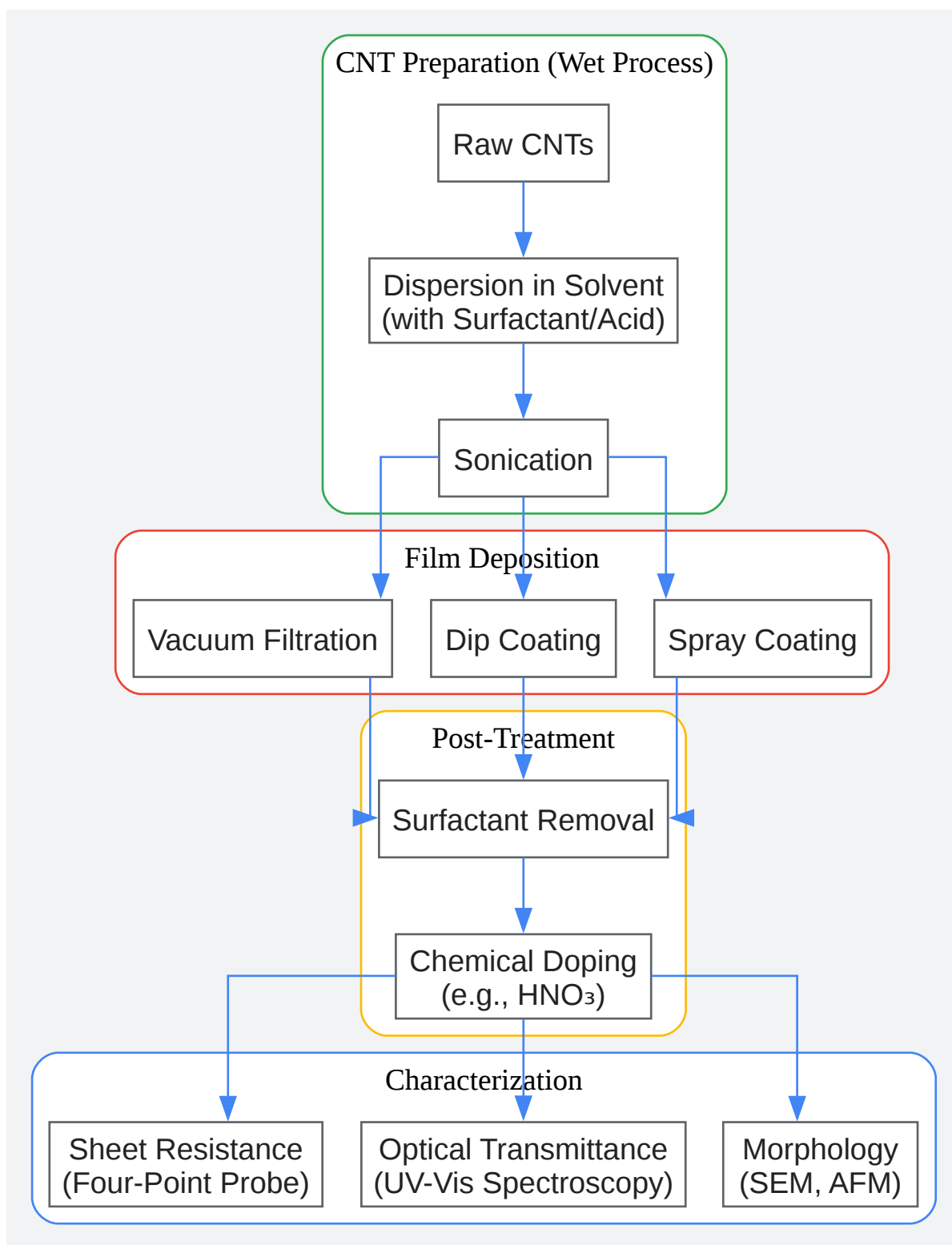
CNT-based TCFs can be produced through either dry or wet processes, each affecting the final film quality.

Fabrication:

- CNT Dispersion (Wet Process):
 - Raw CNTs are dispersed in a solvent (often water) with the aid of surfactants (e.g., sodium dodecyl sulfate - SDBS) or strong acids (e.g., chlorosulfonic acid - CSA) to overcome strong van der Waals forces and prevent bundling.[3][13]
 - Sonication is often used to aid dispersion, though it can sometimes damage the nanotubes.[3]
- Film Deposition: The dispersed CNTs are deposited onto a substrate using methods like:
 - Vacuum Filtration: The CNT dispersion is passed through a filter membrane, leaving a uniform CNT film that can then be transferred to the desired substrate.[3]
 - Dip-coating: The substrate is withdrawn from the CNT solution at a controlled speed to form the film.[14]
 - Spray-coating: A spray of the CNT dispersion is applied to the substrate.[3]
 - Rod-coating: A Mayer rod is used to spread the CNT dispersion evenly across a substrate.[13]
- Post-treatment:
 - Surfactant Removal: For wet-processed films, the insulating surfactant is typically removed by washing.[13]
 - Doping: To improve conductivity, CNT films are often doped with chemical agents like nitric acid (HNO_3) or thionyl chloride (SOCl_2).[3] This increases the charge carrier concentration.

Characterization:

- Sheet Resistance: Measured using a four-point probe method.[12]
- Optical Transmittance: Measured with a UV-Vis spectrophotometer at 550 nm.[12]
- Morphology: Observed using a field emission scanning electron microscope (FE-SEM) and atomic force microscopy (AFM).[12]



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Carbon Nanotube Film Fabrication and Characterization Workflow.

Concluding Remarks

Both PEDOT:PSS and carbon nanotubes offer compelling advantages as materials for transparent conductive films.

- PEDOT:PSS is favored for its ease of processing from aqueous solutions and its good film-forming properties. While its intrinsic conductivity is lower than that of doped CNTs, post-treatments can significantly enhance its performance.
- Carbon Nanotubes exhibit exceptional mechanical flexibility and can achieve very low sheet resistance with high transparency, particularly after doping.[3] However, the fabrication process can be more complex, involving challenges in achieving uniform dispersion and the potential for instability in doped films.

The choice between PEDOT:PSS and CNTs will ultimately depend on the specific requirements of the application, including the desired balance of conductivity, transparency, flexibility, and cost-effectiveness of the fabrication process. Furthermore, composite films that incorporate both materials are a promising area of research, potentially leveraging the strengths of each component to achieve superior performance.[4][5][6]

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- To cite this document: BenchChem. [PEDOT vs. carbon nanotubes for transparent conductive films]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15605146#pedot-vs-carbon-nanotubes-for-transparent-conductive-films>]

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